

discovery and history of 1,4-Dimethylpiperazine-2,3-dione

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1,4-Dimethylpiperazine-2,3-dione

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1,4-Dimethylpiperazine-2,3-dione: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Abstract

1,4-Dimethylpiperazine-2,3-dione, a derivative of the piperazine-2,3-dione scaffold, is a molecule of interest in medicinal chemistry and organic synthesis. This document provides a comprehensive overview of its discovery, history, synthesis, and physicochemical properties. While specific biological data for this compound is limited in publicly accessible literature, the broader class of piperazine derivatives exhibits a wide range of pharmacological activities, including antifungal, antibacterial, antimalarial, and antitumor properties.[1] This guide consolidates available quantitative data, outlines relevant experimental protocols for related compounds, and presents logical workflows and structural information through diagrams.

Introduction

Piperazine and its derivatives are foundational scaffolds in the development of therapeutic agents. The rigid, six-membered ring containing two nitrogen atoms provides a versatile platform for structural modification, leading to a diverse array of biological activities. **1,4-Dimethylpiperazine-2,3-dione** (CAS No: 59417-06-0) is a specific iteration of this scaffold, featuring methyl groups on both nitrogen atoms and two adjacent carbonyl groups.[2] Its

structure lends itself to further chemical modification, making it a valuable building block in synthetic chemistry.^[1]

While a detailed historical account of the initial discovery of **1,4-Dimethylpiperazine-2,3-dione** is not readily available in the surveyed literature, its synthesis and structural characterization are more recent subjects of study. The compound is listed with the National Cancer Institute (NCI) under the NSC number 281685, indicating its inclusion in screening programs for potential therapeutic activity.^[1]

Physicochemical Properties

A summary of the key physicochemical properties of **1,4-Dimethylpiperazine-2,3-dione** is presented in Table 1. This data is essential for its handling, formulation, and application in experimental settings.

Property	Value	Source
Molecular Formula	C ₆ H ₁₀ N ₂ O ₂	^[1] ^[2]
Molecular Weight	142.16 g/mol	^[1] ^[2]
CAS Number	59417-06-0	^[1] ^[2]
IUPAC Name	1,4-dimethylpiperazine-2,3-dione	^[2]
Density	1.169 g/cm ³	^[3]
Boiling Point	206.5 °C at 760 mmHg	^[3]
Flash Point	81.2 °C	^[3]
Refractive Index	1.491	^[3]
LogP	-1.20740	^[3]
Topological Polar Surface Area	40.62 Å ²	^[3]

Table 1: Physicochemical Properties of **1,4-Dimethylpiperazine-2,3-dione**

Synthesis and Experimental Protocols

The synthesis of **1,4-Dimethylpiperazine-2,3-dione** has been referenced in the literature, often citing a method by Haraguchi et al. (2015). While the full, detailed experimental protocol from this specific publication could not be retrieved during the literature search for this guide, a general understanding of the synthesis of related piperazine-diones can be established from other studies. These methods typically involve the cyclization of N-substituted amino acid derivatives or the dimerization of α -haloacetamides.

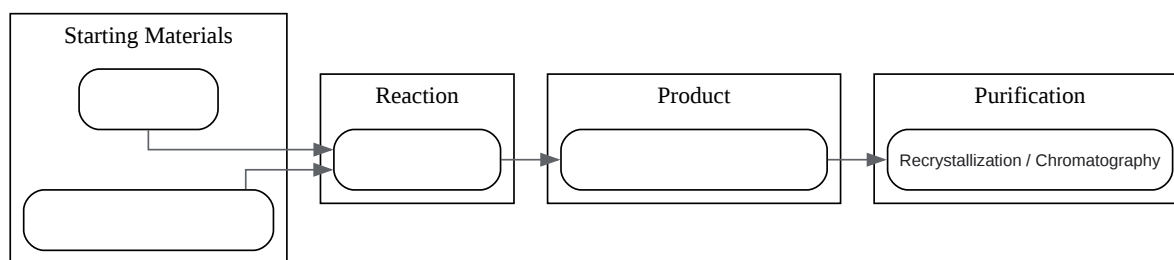
General Synthetic Approach for 1,4-Disubstituted Piperazine-2,5-diones (Illustrative)

A common route to the isomeric 1,4-disubstituted piperazine-2,5-diones involves the dimerization of N-substituted α -haloacetamides. This approach provides a conceptual basis for the synthesis of the 2,3-dione isomer.

Experimental Protocol (Conceptual)

- **Preparation of N-methyl- α -chloroacetamide:** Chloroacetyl chloride is reacted with methylamine in an appropriate solvent (e.g., dichloromethane) under basic conditions to yield N-methyl- α -chloroacetamide.
- **Dimerization:** The N-methyl- α -chloroacetamide is then subjected to a base-mediated dimerization. A strong base, such as sodium hydride, in a polar aprotic solvent like dimethylformamide (DMF) can be used to facilitate the intramolecular cyclization of two molecules, leading to the formation of the 1,4-dimethylpiperazine-2,5-dione ring.
- **Purification:** The crude product is purified using standard techniques such as recrystallization or column chromatography to yield the pure 1,4-disubstituted piperazine-dione.

Note: This is a generalized protocol for a related isomer and the precise conditions for the synthesis of **1,4-Dimethylpiperazine-2,3-dione** may differ.



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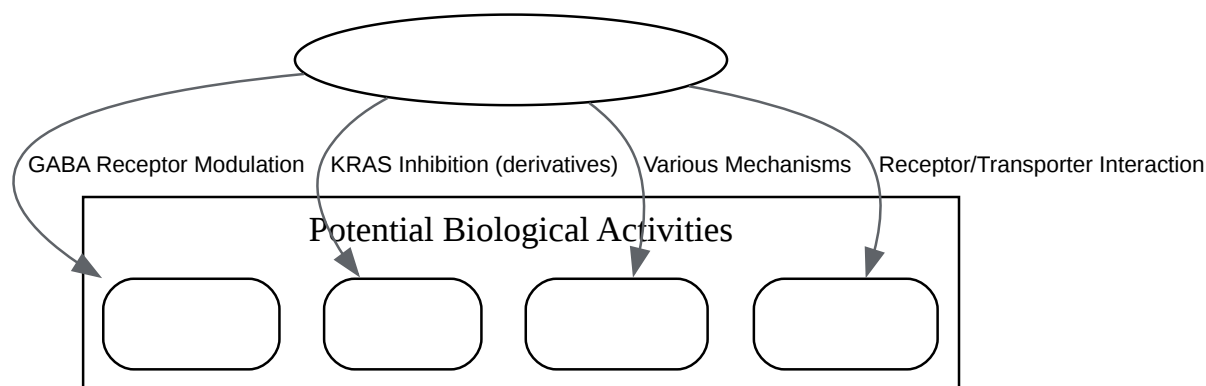
A potential synthetic workflow for **1,4-Dimethylpiperazine-2,3-dione**.

Biological Activity and Potential Applications

While specific studies detailing the biological activity of **1,4-Dimethylpiperazine-2,3-dione** are scarce, the broader class of piperazine derivatives has been extensively investigated and shown to possess a wide range of pharmacological effects. These include:

- **Anthelmintic Activity:** Piperazine and its derivatives are well-known for their effectiveness against parasitic worms. They act by paralyzing the parasites, allowing them to be expelled from the host's body. The mechanism is thought to involve the modulation of GABA receptors in the parasites.
- **Anticancer Activity:** Various piperazine-containing compounds have demonstrated potential as antitumor agents, targeting cancers of the colon, prostate, breast, lung, and leukemia.^[1] A recent patent has also disclosed novel piperazine-2,3-dione derivatives as KRAS G12C inhibitors for cancer treatment.^[4]
- **Antimicrobial and Antifungal Activity:** The piperazine scaffold is present in numerous compounds with demonstrated antibacterial and antifungal properties.^[1]
- **Central Nervous System (CNS) Activity:** Derivatives of piperazine have been developed as antipsychotics, antidepressants, and anticonvulsants.^[5]

Given the established bioactivity of the piperazine scaffold, **1,4-Dimethylpiperazine-2,3-dione** represents a compound of interest for further pharmacological screening and drug development. Its inclusion in the NCI database suggests it has been considered for anticancer screening.[1]



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Potential therapeutic areas for piperazine-2,3-dione derivatives.

Conclusion

1,4-Dimethylpiperazine-2,3-dione is a synthetically accessible small molecule with a well-defined chemical structure. While its specific biological activities and historical discovery are not extensively documented, its structural relationship to the pharmacologically privileged piperazine class of compounds makes it a molecule of significant interest for further research. The provided physicochemical data and conceptual synthetic protocols offer a foundation for researchers and drug development professionals to explore the potential of this and related compounds in various therapeutic areas. Future studies are warranted to elucidate the specific biological targets and mechanisms of action of **1,4-Dimethylpiperazine-2,3-dione**.

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